Application Notes and Protocols for Well Log Analysis in Unconventional Reservoirs

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Petroleum*	
Cat. No.:	*B1179459*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction to Well Log Analysis in Unconventional Reservoirs

Unconventional reservoirs, such as shale gas, tight oil, and coalbed methane, are characterized by low to ultra-low permeability and significant geological complexity.[1][2] Unlike conventional reservoirs, the hydrocarbons in these formations are often stored in complex pore networks, including organic and inorganic pores, and natural fractures.[3] Effective formation evaluation in these reservoirs is critical for identifying productive zones ("sweet spots"), optimizing well placement, and designing effective hydraulic fracturing programs.[2][4] Well logging provides a continuous, in-situ assessment of the petrophysical and geomechanical properties of these formations, forming the backbone of their evaluation.[5] This document outlines detailed application notes and protocols for the acquisition, quality control, and interpretation of well log data for the comprehensive evaluation of unconventional reservoirs.

I. Data Acquisition Protocols

A comprehensive suite of well logs is essential for a thorough evaluation of unconventional reservoirs.[6] The selection of logging tools should be tailored to the specific objectives of the evaluation and the known geological characteristics of the formation.

Standard Logging Suite

© 2025 BenchChem. All rights reserved.

The standard suite of logs provides fundamental data for petrophysical analysis.[6]

Protocol for Standard Log Data Acquisition:

- Tool Selection: Deploy a standard "triple-combo" logging suite consisting of:
  - Gamma Ray (GR) Log: Measures natural radioactivity to identify lithology and estimate shale volume.[7]
  - Resistivity Logs (Deep, Medium, and Shallow): Measure the formation's electrical resistivity to determine hydrocarbon saturation and identify fluid types.[8][9]
  - Porosity Logs:
    - Density Log (RHOB): Measures bulk density, which can be used to calculate porosity.
    - Neutron Porosity (NPHI) Log: Measures the hydrogen index, which is related to porosity.[2]
    - Sonic Log (DT): Measures the travel time of compressional and shear waves through the formation to determine porosity and mechanical properties.[1][10]
- Pre-Job Planning & Tool Calibration:
  - Ensure all logging tools are properly calibrated according to manufacturer specifications before deployment.[11]
  - Verify tool compatibility with borehole conditions (temperature, pressure, mud type).[11]
  - Prepare a detailed logging program outlining the logging intervals, tool combinations, and data acquisition parameters.
- Data Acquisition Parameters:
  - Logging Speed: Maintain a steady and appropriate logging speed (typically 60 ft/min for resistivity logs) to ensure high-quality data.[11]

© 2025 BenchChem. All rights reserved.

- Sampling Rate: Acquire data at a high sampling rate (e.g., every 0.1 to 0.5 feet) to capture the heterogeneity of unconventional formations.[12]
- Repeat Sections: Record repeat sections of at least 200-500 feet over intervals of interest to verify data repeatability and quality.[11]

- On-site Quality Control:
  - Monitor real-time log data for any anomalies or tool malfunctions.[11]
  - Compare log responses with expected trends based on regional geology and offset well data.[11]

Advanced Logging Suite

Advanced logging tools provide more detailed and specific information crucial for characterizing the complex nature of unconventional reservoirs.[12][13]

Protocol for Advanced Log Data Acquisition:

- Tool Selection: Based on the evaluation objectives, supplement the standard suite with advanced logging tools:
  - Nuclear Magnetic Resonance (NMR) Logging: Provides detailed information on porosity, pore size distribution, fluid types (bound vs. mobile), and permeability.[13][14]
  - Geochemical Logging Tools (e.g., Elemental Capture Spectroscopy): Measure the elemental composition of the formation to determine mineralogy and estimate Total Organic Carbon (TOC).[13][15][16][17]
  - Borehole Imaging Logs (e.g., Formation MicroImager - FMI): Provide high-resolution images of the borehole wall to identify natural fractures, bedding planes, and other structural features.[13]
  - Cross-Dipole Sonic Logging: Measures shear wave anisotropy to evaluate rock mechanical properties and in-situ stress orientation.[12]

© 2025 BenchChem. All rights reserved.

- Dielectric Logging: Measures the dielectric constant of the formation to improve water saturation estimates, especially in complex mineralogies.[13]

- NMR Logging Specifics:
  - Utilize appropriate acquisition parameters (e.g., wait time, number of echoes) to accurately capture the T2 distribution of the formation fluids.[14]
  - The primary measurement is the transverse relaxation time (T2), which is related to pore size.[18]

- Geochemical Logging Specifics:
  - These tools use neutron sources to induce gamma ray emissions from various elements in the formation.[16]
  - The resulting elemental concentrations are used to build a detailed mineralogical model of the reservoir.[17]

II. Data Quality Control and Processing

Rigorous quality control (QC) is imperative to ensure the reliability of well log data for formation evaluation.[11][19]

Protocol for Well Log Data Quality Control:

- Depth Matching: Ensure all logging curves are accurately depth-matched to a reference log (typically the gamma ray or resistivity log).[11]
- Environmental Corrections: Apply necessary environmental corrections to the raw log data to account for borehole size variations, mud properties, temperature, and pressure effects.[2]
- Badhole Identification and Flagging: Use caliper logs to identify zones of poor borehole quality (e.g., washouts) that can adversely affect log measurements. Flag or remove data from these intervals.
- Log Splicing and Merging: Carefully splice together data from different logging runs to create a single, continuous log for each measurement.

© 2025 BenchChem. All rights reserved.

- Cross-Plot Analysis: Utilize cross-plots of different log responses (e.g., neutron-density) to verify data consistency and identify anomalous data points.[19]

III. Experimental Protocols for Formation Evaluation

Determination of Total Organic Carbon (TOC)

TOC is a critical parameter for evaluating the hydrocarbon generation potential and storage capacity of unconventional reservoirs.[3][20]

Protocol for TOC Estimation using Passey's ΔlogR Method:

- Principle: This method is based on the principle that in organic-rich rocks, a porosity log (sonic, density, or neutron) will show a separation from a resistivity log when they are overlaid.[20][21] This separation (ΔlogR) is proportional to the TOC content.[20]
- Data Requirements:
  - Deep resistivity log (RT)
  - Porosity log (sonic transit time - DT, bulk density - RHOB, or neutron porosity - NPHI)
  - Level of Organic Maturity (LOM) - obtained from geochemical analysis of core samples or regional data.
- Procedure:
  1. Log Scaling: Overlay the porosity log on the logarithmic resistivity log. A common scaling is 50 µsec/ft of sonic transit time per decade of resistivity.[21]
  2. Baseline Identification: Identify a non-source rock interval (organic-lean shale) where the two curves track each other closely. The resistivity and porosity values in this interval are designated as the baseline values (R_base and DT_base).[20]
  3. Calculate ΔlogR: For each depth point in the interval of interest, calculate the separation between the curves using the following formula for a sonic log: ΔlogR = log10(RT / R_base) + 0.02 * (DT - DT_base)[21]

© 2025 BenchChem. All rights reserved.

4. Calculate TOC: Calculate the TOC (in weight percent) using the following equation: TOC = ΔlogR * 10^(2.297 - 0.1688 * LOM)[20]

Porosity and Permeability Estimation

Protocol for Porosity and Permeability Analysis using NMR Logs:

- Principle: NMR tools measure the response of hydrogen nuclei in pore fluids to a magnetic field. The total signal amplitude is proportional to the total porosity, and the T2 relaxation time distribution provides information about the pore size distribution.[18]
- Experimental Procedure (Core Analysis for Calibration):
  1. Obtain core samples from the reservoir interval.
  2. Dry the core samples in an oven at 100°C for 24 hours.[14]
  3. Measure the T2 signal of the dry samples.[14]
  4. Saturate the samples with brine under vacuum pressure.[14]
  5. Measure the T2 signal of the saturated samples to determine total porosity.[14]
  6. Centrifuge the saturated samples to determine the bound fluid volume.[14]
- Log Data Interpretation:
  1. Total Porosity: The total porosity is derived directly from the initial amplitude of the NMR signal.
  2. Pore Size Distribution: The T2 distribution curve is analyzed to differentiate between different pore sizes:
     - Clay-bound water: Corresponds to very short T2 times.
     - Capillary-bound water: Corresponds to intermediate T2 times.
     - Mobile fluids (hydrocarbons and free water): Correspond to longer T2 times.

© 2025 BenchChem. All rights reserved.

3. Permeability Estimation: Permeability can be estimated using empirical models such as the SDR (Schlumberger-Doll Research) or Timur-Coates models, which relate permeability to porosity and the T2 logarithmic mean.[22]

Geomechanical Properties and Brittleness Index

The brittleness of the rock is a key factor in determining its ability to be effectively stimulated by hydraulic fracturing.[1][10]

Protocol for Brittleness Index (BI) Calculation from Sonic and Density Logs:

- Principle: The brittleness of a rock can be related to its elastic properties, specifically Young's Modulus (E) and Poisson's Ratio (ν).[8][23] These can be calculated from compressional (Vp) and shear (Vs) wave velocities and bulk density (ρb).[1]
- Data Requirements:
  - Compressional wave slowness (DTC) from a sonic log.
  - Shear wave slowness (DTS) from a dipole sonic log.
  - Bulk density (RHOB) from a density log.
- Procedure:
  1. Calculate Vp and Vs:
     - Vp = 1 / DTC
     - Vs = 1 / DTS
  2. Calculate Dynamic Elastic Moduli:
     - Young's Modulus (E):E = (ρb * Vs^2 * (3 * Vp^2 - 4 * Vs^2)) / (Vp^2 - Vs^2)
     - Poisson's Ratio (ν):ν = (Vp^2 - 2 * Vs^2) / (2 * (Vp^2 - Vs^2))
  3. Normalize E and ν: Normalize the calculated Young's Modulus and Poisson's Ratio to values between 0 and 1 based on the minimum and maximum values within the formation.

© 2025 BenchChem. All rights reserved.

4. Calculate Brittleness Index (BI): A common method is to average the normalized Young's Modulus and the inverse of the normalized Poisson's Ratio: BI = (E_normalized + (1 - ν_normalized)) / 2 A higher BI indicates a more brittle rock.[10]

IV. Quantitative Data Presentation

The following tables summarize typical petrophysical properties for several major unconventional reservoirs, derived from well log analysis.

Table 1: Typical Petrophysical Properties of Major Unconventional Reservoirs

Property	Barnett Shale	Eagle Ford Shale	Marcellus Shale
Porosity (%)	3 - 12	4 - 14	4 - 12
Permeability (nD)	10 - 1000	50 - 2000	10 - 500
TOC (wt%)	2 - 12	1 - 7	2 - 14
Water Saturation (%)	15 - 45	10 - 40	15 - 50
Brittleness Index	0.4 - 0.8	0.3 - 0.7	0.4 - 0.8

Note: These are general ranges and can vary significantly based on location within the play and specific geological conditions.

Table 2: Logging Tool Specifications and Primary Measurements

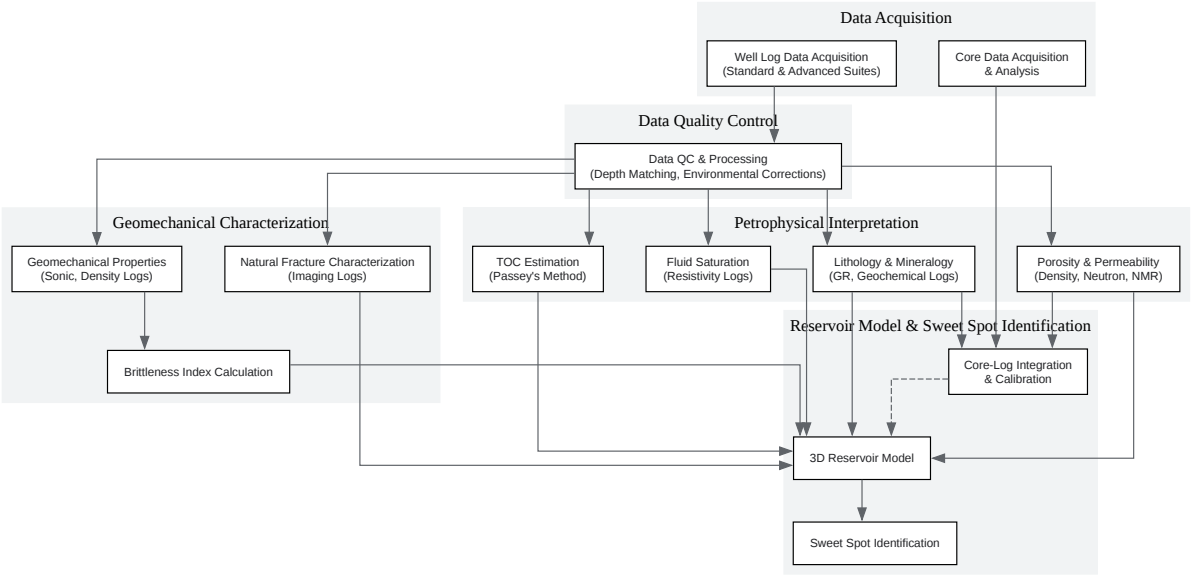
© 2025 BenchChem. All rights reserved.

Logging Tool	Primary Measurement	Principle of Operation	Application in Unconventional Reservoirs
Gamma Ray	Natural Radioactivity (API)	Scintillation detector measures gamma rays from K, Th, U.[7]	Lithology identification, shale volume estimation.
Resistivity	Formation Resistivity (ohm-m)	Induction coils measure formation conductivity.[12]	Hydrocarbon saturation, fluid typing.[9]
Density	Bulk Density (g/cm³)	Gamma ray source and detectors measure electron density.	Porosity calculation, lithology identification.
Neutron	Hydrogen Index (v/v)	Neutron source and detectors measure hydrogen concentration.[2]	Porosity estimation, gas detection.
Sonic	Acoustic Travel Time (µs/ft)	Transducers emit and receive sound waves through the formation.[12]	Porosity, mechanical properties, brittleness.[1]
NMR	T2 Relaxation Time	Measures the response of hydrogen nuclei in a magnetic field.	Porosity, permeability, fluid typing, pore size.[14]
Geochemical	Elemental Concentrations (wt%)	Neutron activation and gamma ray spectroscopy.[15][16]	Mineralogy, lithology, TOC estimation.[13]
Imaging	Borehole Wall Resistivity/Acoustic Image	Arrays of sensors create a high-resolution image of the borehole.[13]	Fracture identification, structural analysis.

© 2025 BenchChem. All rights reserved.

V. Visualization of Workflows and Relationships

Integrated Formation Evaluation Workflow

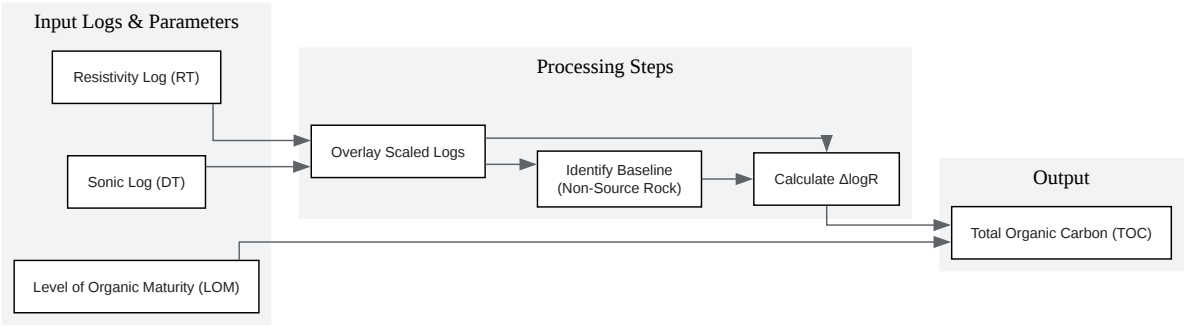


Click to download full resolution via product page

Caption: Integrated workflow for unconventional reservoir formation evaluation.

© 2025 BenchChem. All rights reserved.

Logical Relationship for TOC Calculation (Passey's Method)

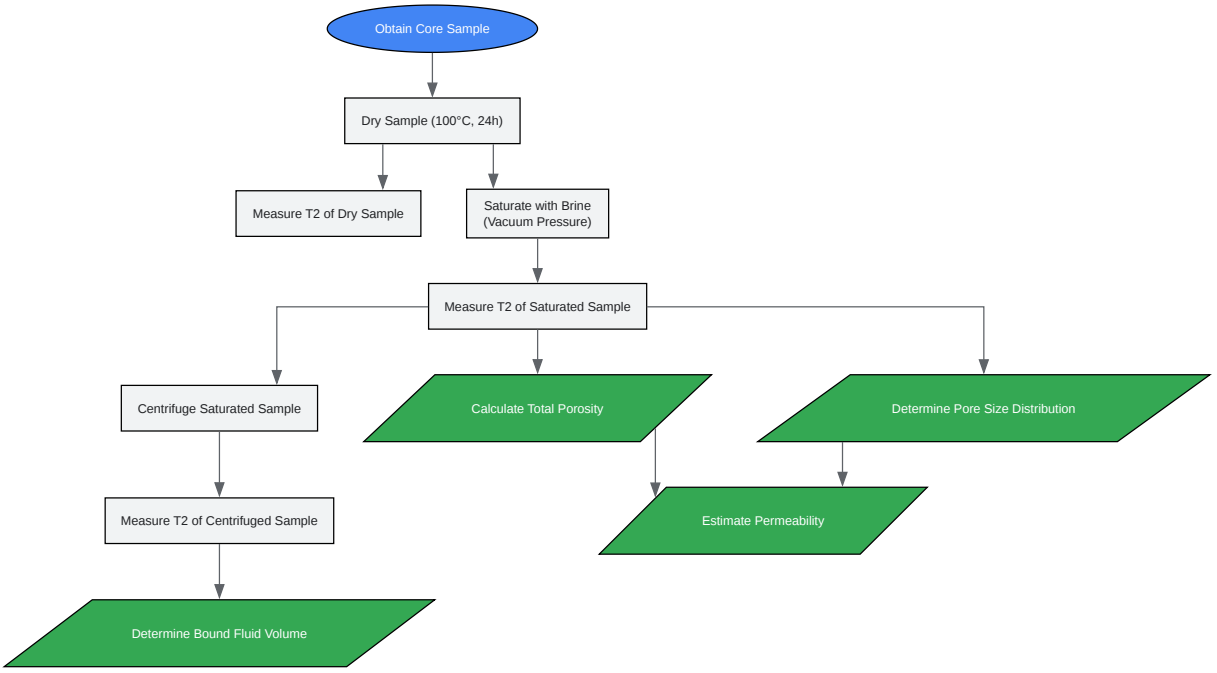


Click to download full resolution via product page

Caption: Logical workflow for TOC calculation using Passey's ΔlogR method.

Experimental Workflow for NMR Core Analysis

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for NMR core analysis to calibrate log data.

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. US20210255359A1 - Method for estimating rock brittleness from well-log data - Google Patents [patents.google.com]
- 2. The Defining Series: Basic Well Log Interpretation | SLB [slb.com]
- 3. real.mtak.hu [real.mtak.hu]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. spec2000.net [spec2000.net]
- 7. alayen.edu.iq [alayen.edu.iq]
- 8. Frontiers | A Novel Method for Conventional Logging Prediction of Brittleness Index: A Case of Tight Sandstone in Western Ordos Basin [frontiersin.org]
- 9. geoconvention.com [geoconvention.com]
- 10. jmest.org [jmest.org]
- 11. Wireline Logging Guidelines - Quality Control [drillingforgas.com]
- 12. Proc. IODP, 347, Methods [publications.iodp.org]
- 13. esimtech.com [esimtech.com]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Division of Marine and Large Programs | Geochemical Logging Tool (GLT*) [mlp.ldeo.columbia.edu]
- 16. onepetro.org [onepetro.org]
- 17. weatherford.com [weatherford.com]
- 18. mdpi.com [mdpi.com]
- 19. pureadmin.unileoben.ac.at [pureadmin.unileoben.ac.at]
- 20. sbgf.org.br [sbgf.org.br]

© 2025 BenchChem. All rights reserved.

- 21. files01.core.ac.uk [files01.core.ac.uk]
- 22. researchgate.net [researchgate.net]
- 23. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Well Log Analysis in Unconventional Reservoirs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179459#well-log-analysis-for-formation-evaluation-in-unconventional-reservoirs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.